

handling 3,5-dimethoxybenzaldehyde air sensitive material

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Compound Focus: 3,5-Dimethoxybenzaldehyde

CAS No.: 7311-34-4

Cat. No.: S749997

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Physical & Chemical Properties

Understanding the properties of **3,5-dimethoxybenzaldehyde** is the first step in handling it correctly. The table below summarizes the key data:

Property	Specification
Appearance	White to light yellow crystals [1]
Melting Point	43-50° C [1]
Purity	≥ 99% (assay) [1]
Molecular Formula	C ₉ H ₁₀ O ₃ [1]
Molecular Weight	166.18 g/mol [1]
CAS Number	7311-34-4 [1]

Storage & Handling Guidelines

Proper storage is critical for maintaining the stability and purity of air-sensitive chemicals.

Aspect	Recommendation
Storage Temperature	Store at 0-8°C [1].
Container	Keep in a tightly closed container in a dry and well-ventilated place [2].
Atmosphere	Although not explicitly stated for 3,5-dimethoxybenzaldehyde, its relative compound syringaldehyde is documented as air-sensitive [2]. As a precaution, handle 3,5-dimethoxybenzaldehyde in an inert atmosphere (e.g., nitrogen or argon glove box).
Incompatibilities	Incompatible with strong oxidizing agents and bases [2].

Frequently Asked Questions & Troubleshooting

Here are solutions to common problems you might encounter when working with this compound.

Storage & Handling

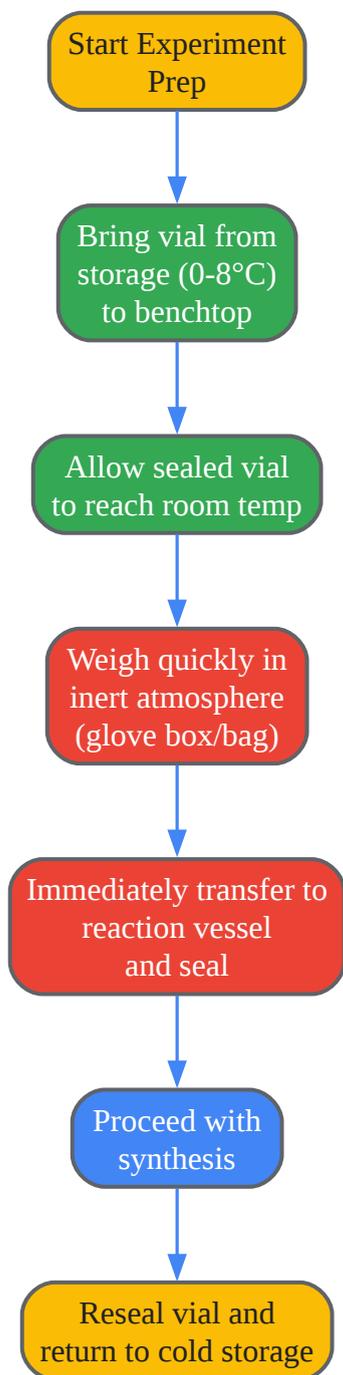
- **Q: The chemical has turned from white to a dark yellow or brown. What happened and can it still be used?**
 - **A:** This color change is a classic sign of **decomposition due to air exposure**. The purity of the compound is likely compromised. It is recommended to dispose of the chemical properly and use a fresh, well-stored sample for your experiments. Always ensure the container is sealed under an inert atmosphere after use.
- **Q: How should I weigh and handle this material outside of a glove box?**
 - **A:** For short exposures, use a **glove bag** purged with an inert gas or perform operations rapidly in a fume hood. When opening the storage container, ensure the laboratory environment is as dry as possible to minimize exposure to moisture.

Experimental Use

- **Q: I am having trouble getting 3,5-dimethoxybenzaldehyde to dissolve in my reaction solvent. What can I do?**
 - **A:** While its specific solubility is not listed, a related compound, syringaldehyde, is noted as being "very sparingly soluble in water" [2]. For **3,5-dimethoxybenzaldehyde**, you may need to use polar organic solvents like acetonitrile (as used in one protocol [3]) or dimethylformamide (DMF). Gently warming the solvent may also help. Always consider solvent purity (e.g., spectroscopic grade [3]) and ensure your operations are performed under an inert atmosphere if solubility issues are linked to degradation.

Experimental Workflow for Handling

To minimize the compound's exposure to air, follow a standardized procedure. The diagram below outlines a logical workflow for safe handling during experiments.



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Safety Considerations

Always prioritize safety when handling laboratory chemicals.

- **Personal Protective Equipment (PPE):** Based on the hazards of a similar aldehyde, wear appropriate PPE, including **protective gloves, protective clothing, and eye/face protection** [2].
- **General Warnings:** The compound may be harmful if swallowed, cause skin irritation, serious eye irritation, and may cause respiratory irritation [2].
- **First Aid Measures:** IF ON SKIN: Wash with plenty of water and soap. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing [2].

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References

1. 3,5-Dimethoxybenzaldehyde [chemimpex.com]
2. Syringaldehyde, 98+% 25 g | Buy Online | Thermo Scientific Alfa Aesar [fishersci.co.uk]
3. 3.1. Materials [bio-protocol.org]

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